

An In-depth Technical Guide to the Chemical Properties of Lanosol

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Compound of Interest

Compound Name: *Lanosol*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lanosol, chemically known as 3,4-dibromo-5-(hydroxymethyl)benzene-1,2-diol, is a brominated phenolic compound naturally occurring in various species of red algae, particularly those belonging to the Rhodomelaceae family. This technical guide provides a comprehensive overview of the chemical properties of **Lanosol**, including its physicochemical characteristics, spectroscopic data, and biological activities, with a focus on its antioxidant and anti-inflammatory mechanisms. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Lanosol is a member of the catechol family, characterized by a benzene ring with two adjacent hydroxyl groups, further substituted with two bromine atoms and a hydroxymethyl group.^[1] This substitution pattern significantly influences its chemical and physical properties.

Table 1: Physicochemical Properties of **Lanosol**

Property	Value	Source
IUPAC Name	3,4-dibromo-5-(hydroxymethyl)benzene-1,2-diol	[1]
Molecular Formula	C ₇ H ₆ Br ₂ O ₃	[1]
Molecular Weight	297.93 g/mol	[1]
XLogP3	1.7	[1]
Hydrogen Bond Donor Count	3	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	1	[1]
Exact Mass	297.86632 g/mol	[1]
Monoisotopic Mass	295.86837 g/mol	[1]
Topological Polar Surface Area	60.7 Å ²	[1]
Heavy Atom Count	12	[1]
Complexity	156	[1]

Note: Specific experimental data for pKa, solubility, and melting point are not readily available in the reviewed literature. The pKa of substituted catechols can vary, but for catechol itself, the first pKa is around 9.14-9.43.[2][3][4][5] The solubility of bromophenols is influenced by the degree of bromination, which increases lipophilicity.[6][7] They are commonly extracted using solvents like methanol or methanol-dichloromethane.[7]

Spectroscopic Data

The structural elucidation of **Lanosol** relies on various spectroscopic techniques. While a complete, published spectrum for **Lanosol** is not readily available, data for closely related bromophenols provide insights into its expected spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum of **Lanosol** is expected to show distinct signals for the aromatic proton, the methylene protons of the hydroxymethyl group, and the hydroxyl protons. The chemical shifts of these protons would be influenced by the electron-withdrawing effects of the bromine atoms and the hydroxyl groups.
- ^{13}C NMR: The carbon NMR spectrum would reveal seven distinct carbon signals corresponding to the benzene ring carbons and the hydroxymethyl carbon. The chemical shifts of the aromatic carbons would be significantly affected by the bromine and hydroxyl substituents. For a related compound, alpha-o-methyl-**lanosol** (3,4-dibromo-5-methoxymethyl-1,2-benzenediol), ^{13}C NMR data is available and can serve as a reference.[8]

Mass Spectrometry (MS):

The mass spectrum of **Lanosol** would show a characteristic isotopic pattern for a molecule containing two bromine atoms (approximately 1:2:1 ratio for M, M+2, and M+4 peaks).

Fragmentation patterns in mass spectrometry are crucial for structural confirmation.[7][9][10][11][12][13][14][15] For bromophenols, fragmentation often involves cleavage of bonds adjacent to the aromatic ring and loss of small molecules like water or carbon monoxide.

UV-Vis Spectroscopy:

The UV-Vis spectrum of **Lanosol** is expected to exhibit absorption maxima in the ultraviolet region, characteristic of phenolic compounds. The position and intensity of these bands are influenced by the substitution pattern on the benzene ring.

Experimental Protocols

Extraction of **Lanosol** from Red Algae:

A general procedure for the extraction of bromophenols from red algae, which can be adapted for **Lanosol**, involves the following steps:

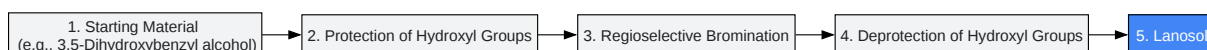


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Figure 1: General workflow for the extraction of **Lanosol** from red algae.

Synthesis of **Lanosol**:

While a specific, detailed synthesis protocol for **Lanosol** is not widely published, a plausible synthetic route can be devised based on the synthesis of related dihydroxybenzyl alcohol derivatives.^{[16][17][18][19][20]} A potential strategy involves the protection of hydroxyl groups, followed by bromination and subsequent deprotection.



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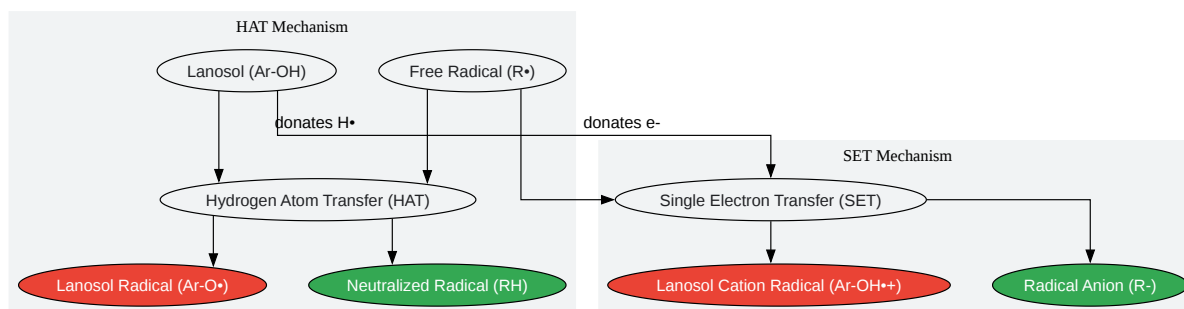
Figure 2: A potential synthetic workflow for **Lanosol**.

Biological Activities and Signaling Pathways

Lanosol and other bromophenols from red algae have demonstrated a range of biological activities, with antioxidant and anti-inflammatory effects being prominent.^{[21][22][23][24][25]}

Antioxidant Activity:

The antioxidant mechanism of bromophenols, including **Lanosol**, is primarily attributed to their ability to act as radical scavengers. Theoretical studies suggest that this can occur through two main mechanisms: Hydrogen Atom Transfer (HAT) and Single Electron Transfer (SET).^{[1][9][26][27][28]} The catechol moiety in **Lanosol** is crucial for this activity, as the hydroxyl groups can donate a hydrogen atom or an electron to neutralize free radicals. The resulting phenoxyl radical is stabilized by resonance, and the presence of bromine substituents can further influence the electronic properties and reactivity of the molecule.^{[1][26][27]}

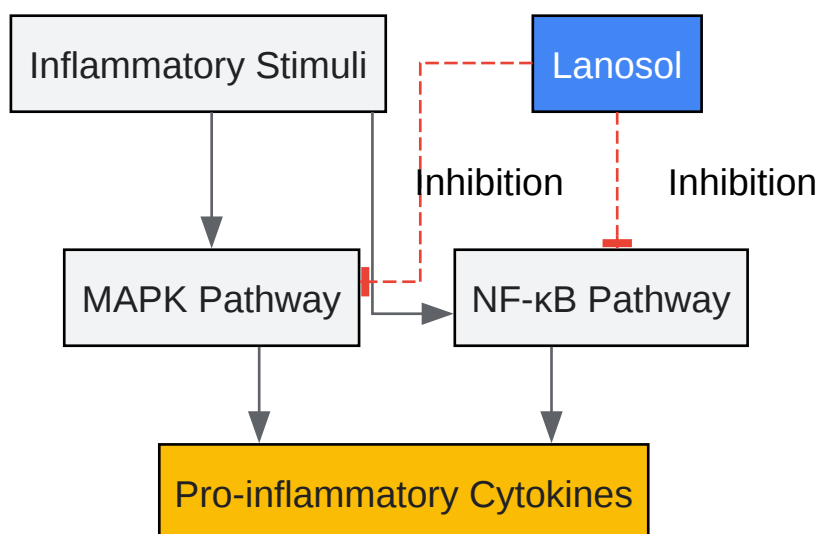


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Figure 3: Proposed antioxidant mechanisms of **Lanosol**.

Anti-inflammatory Activity:

The anti-inflammatory properties of bromophenols are linked to their ability to modulate key signaling pathways involved in the inflammatory response, such as the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.[22][23][29] While direct studies on **Lanosol** are limited, related bromophenols have been shown to suppress the production of pro-inflammatory cytokines by inhibiting the activation of these pathways.



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Figure 4: Potential anti-inflammatory mechanism of **Lanosol**.

Conclusion

Lanosol, a bromophenol from red algae, presents a promising scaffold for further investigation in drug discovery and development. Its antioxidant and potential anti-inflammatory properties, coupled with its unique chemical structure, make it a compound of significant interest. This technical guide has summarized the currently available information on the chemical properties of **Lanosol**. Further research is warranted to fully elucidate its physicochemical properties, develop efficient and scalable synthetic methods, and comprehensively characterize its biological activities and underlying molecular mechanisms. Such studies will be crucial in unlocking the full therapeutic potential of this marine natural product.

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